

# A Comparative Analysis of Thiamine Pyrophosphate (TPP)-Dependent Enzymes Across Species

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## Compound of Interest

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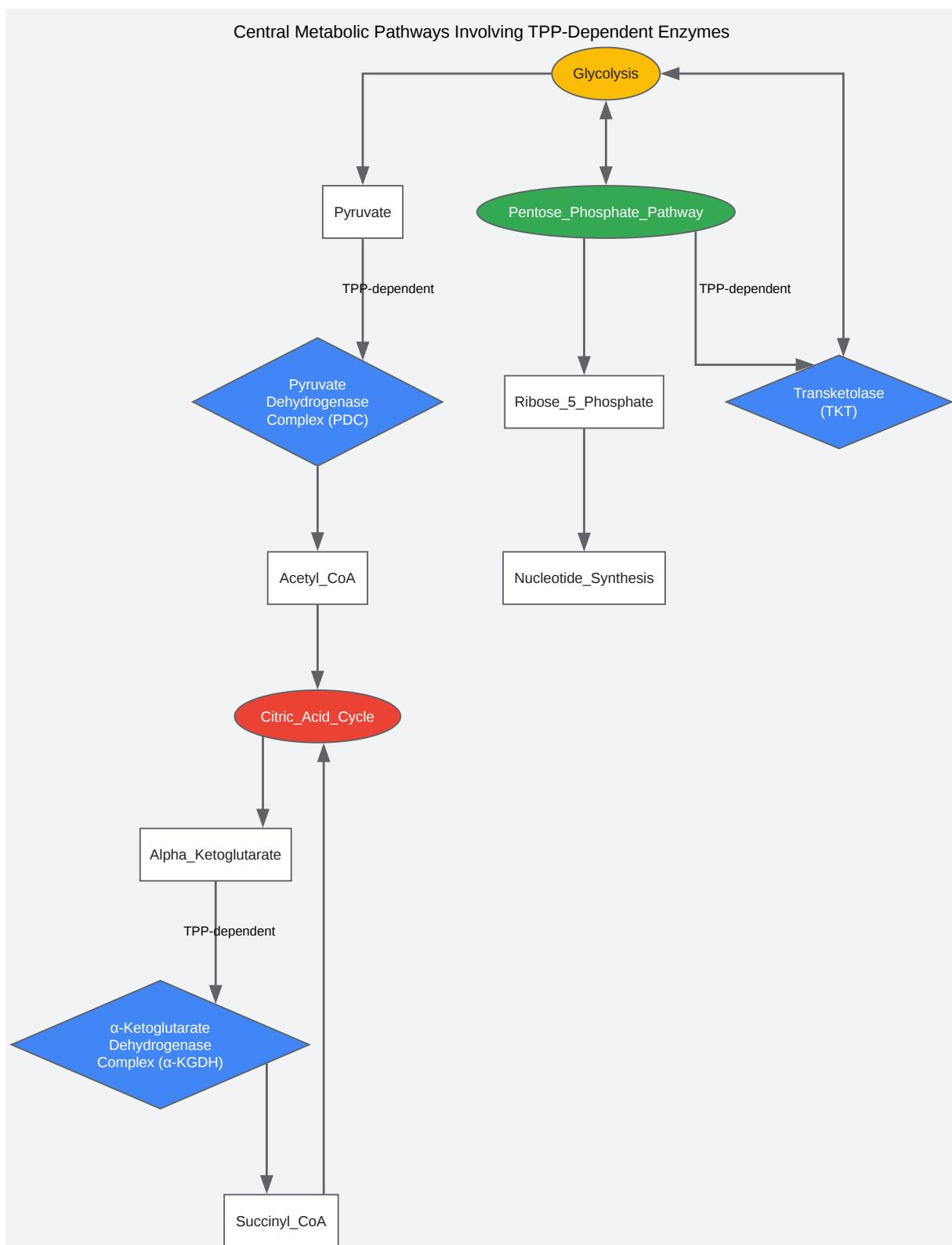
For Researchers, Scientists, and Drug Development Professionals

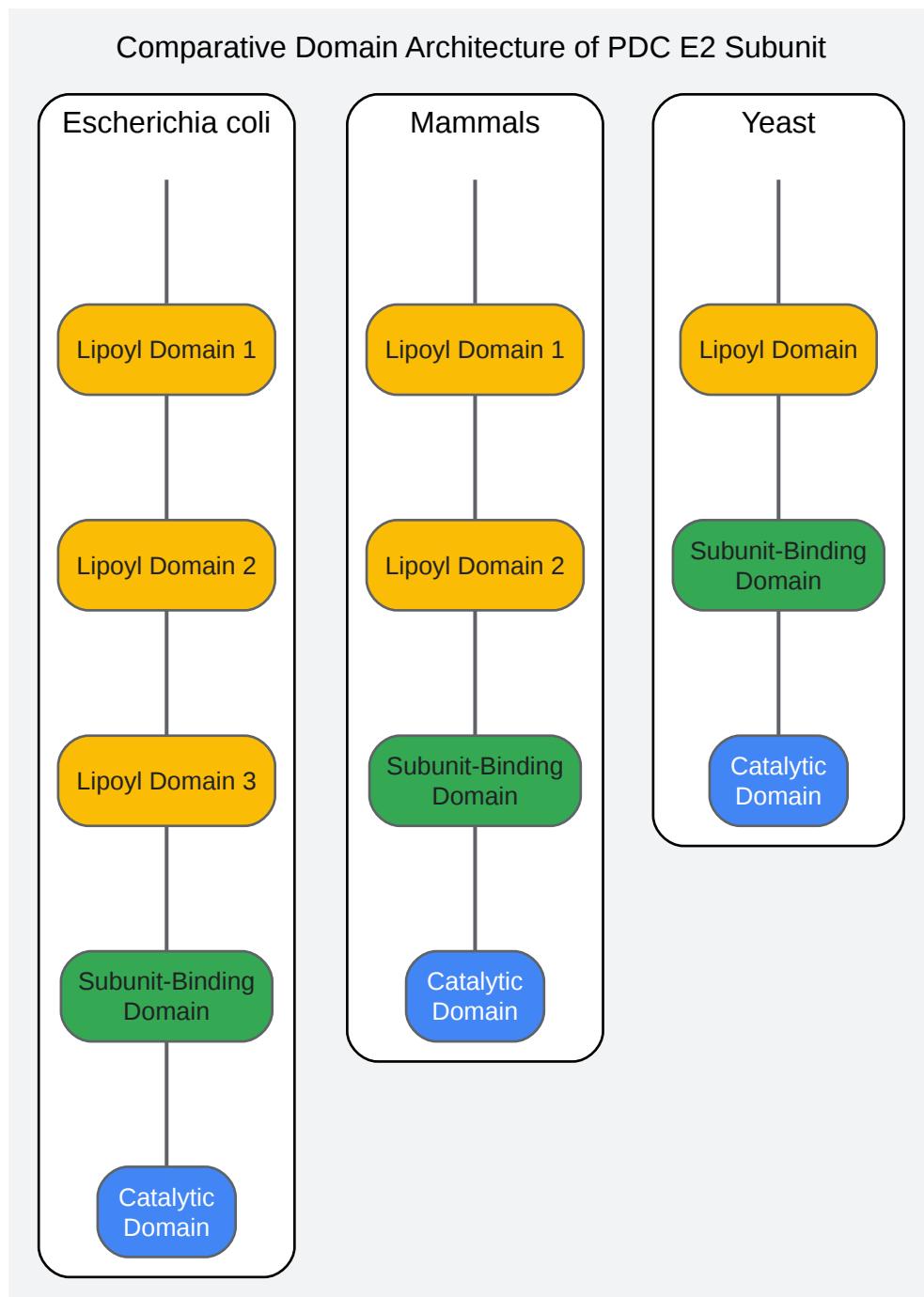
Thiamine pyrophosphate (TPP), the biologically active form of vitamin B1, is an essential cofactor for a diverse range of enzymes crucial for central metabolism in all domains of life.<sup>[1]</sup> These enzymes catalyze key reactions in carbohydrate and amino acid metabolism, making them attractive targets for the development of novel therapeutics and biotechnological applications. This guide provides a comparative analysis of key TPP-dependent enzymes—Pyruvate Dehydrogenase Complex (PDC), Transketolase (TKT), and  $\alpha$ -Ketoglutarate Dehydrogenase Complex ( $\alpha$ -KGDH)—across different species, highlighting differences in their kinetics, structure, and regulation that are pertinent to research and drug development.

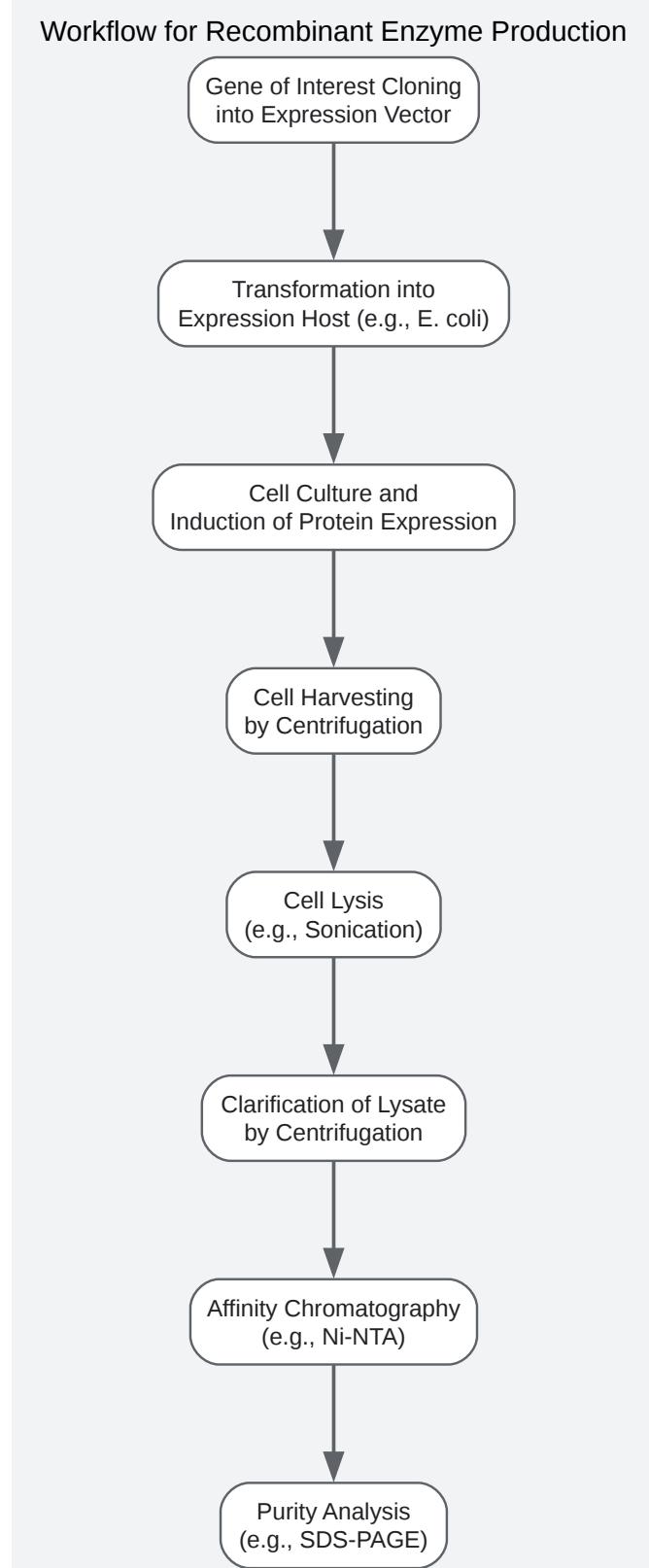
## Key TPP-Dependent Enzymes at a Glance

TPP-dependent enzymes are central to major metabolic pathways, including glycolysis, the citric acid cycle, and the pentose phosphate pathway. The cofactor facilitates the cleavage of carbon-carbon bonds adjacent to a carbonyl group, a chemically challenging reaction. The mechanism involves the formation of a carbanionic ylide intermediate at the C2 position of the thiazole ring of TPP, which then nucleophilically attacks the substrate's carbonyl carbon.

Below is a diagram illustrating the central roles of PDC,  $\alpha$ -KGDH, and TKT in metabolism.







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## References

- 1. Pyruvate dehydrogenase complex - Wikipedia [en.wikipedia.org]
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